

# 6-Bromo-2-chloroquinoline melting point and boiling point

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## Compound of Interest

Compound Name: 6-Bromo-2-chloroquinoline

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An In-depth Technical Guide to the Physicochemical Properties of **6-Bromo-2-chloroquinoline**

This guide provides a comprehensive overview of the melting and boiling points of **6-bromo-2-chloroquinoline**, a halogenated aromatic heterocyclic compound.<sup>[1]</sup> Intended for researchers, scientists, and professionals in drug development, this document details the physical properties, experimental protocols for its synthesis and characterization, and a visual representation of its synthetic pathway. The compound is noted for its use as a pharmaceutical intermediate.<sup>[2][3]</sup>

## Physicochemical Data

The key physical properties of **6-Bromo-2-chloroquinoline** are summarized in the table below. It exists as a solid crystalline material at room temperature, with an appearance ranging from off-white to pale yellow.<sup>[1]</sup> It is soluble in chloroform and methanol.<sup>[1][2]</sup>

Property	Value	Source
Melting Point	148-150 °C	Thermo Scientific[2]
157-158 °C (recrystallized)	Guidechem[4]	
Boiling Point	325.7 ± 22.0 °C	Predicted[4]
Molecular Formula	C <sub>9</sub> H <sub>5</sub> BrClN	PubChem[5]
Molecular Weight	242.50 g/mol	PubChem[5]
Appearance	White to Yellow to Orange powder/crystal	Guidechem[1]

## Experimental Protocols

The following section details a common multi-step synthesis for **6-Bromo-2-chloroquinoline**, from which its physical properties are determined.

### Synthesis of 6-bromoquinolin-2(1H)-one

This intermediate is prepared via a two-step process starting from 4-bromoaniline.

- Step 1: Synthesis of (2E)-N-(4-bromophenyl)-3-phenylacrylamide
  - Under a nitrogen atmosphere, a solution of cinnamoyl chloride (20.01 g, 120.1 mmol) in dichloromethane (DCM, 50 mL) is added dropwise to a mixture of DMAP (1.48 g, 12.0 mmol) and pyridine (9.70 mL, 120.0 mmol) in DCM.
  - The mixture is stirred for 15 minutes.
  - A solution of 4-bromoaniline (20.65 g, 120.0 mmol) in DCM (50 mL) is added over 15 minutes.
  - The solution is stirred at 0°C for 15 minutes, then warmed to room temperature and stirred for an additional 30 minutes.
  - The resulting precipitate is filtered, washed with DCM, and dried to yield the product as an off-white powder (m.p. 193-195°C).[4]

- Step 2: Synthesis of 6-bromoquinolin-2(1H)-one
  - (2E)-N-(4-bromophenyl)-3-phenylacrylamide (24.98 g, 82.7 mmol) and aluminum chloride ( $\text{AlCl}_3$ , 33.10 g, 248.2 mmol) are thoroughly ground together.
  - The mixture is transferred to a round-bottomed flask and heated rapidly with a heat gun until it melts.
  - The reaction is held at 110°C for 1.5 hours.
  - After cooling to room temperature, the mixture is quenched with ice water.
  - The precipitate is filtered, washed with water, and dried to yield the intermediate as a pink powder (m.p. 272-274°C), which is used without further purification.[\[4\]](#)

## Synthesis of 6-Bromo-2-chloroquinoline

- A mixture of 6-bromoquinolin-2(1H)-one (8.52 g, 38.0 mmol) and phosphorus oxychloride ( $\text{POCl}_3$ , 40 mL, 380.0 mmol) is heated at reflux for 1 hour.[\[4\]](#)
- The solution is cooled to room temperature, and excess reagents are removed under reduced pressure.[\[4\]](#)
- The remaining mixture is quenched with ice water.[\[4\]](#)
- The resulting solid is collected by filtration and washed with water.[\[4\]](#)
- The crude product is recrystallized from hexane to yield **6-Bromo-2-chloroquinoline** as a pale pink powder.[\[4\]](#)

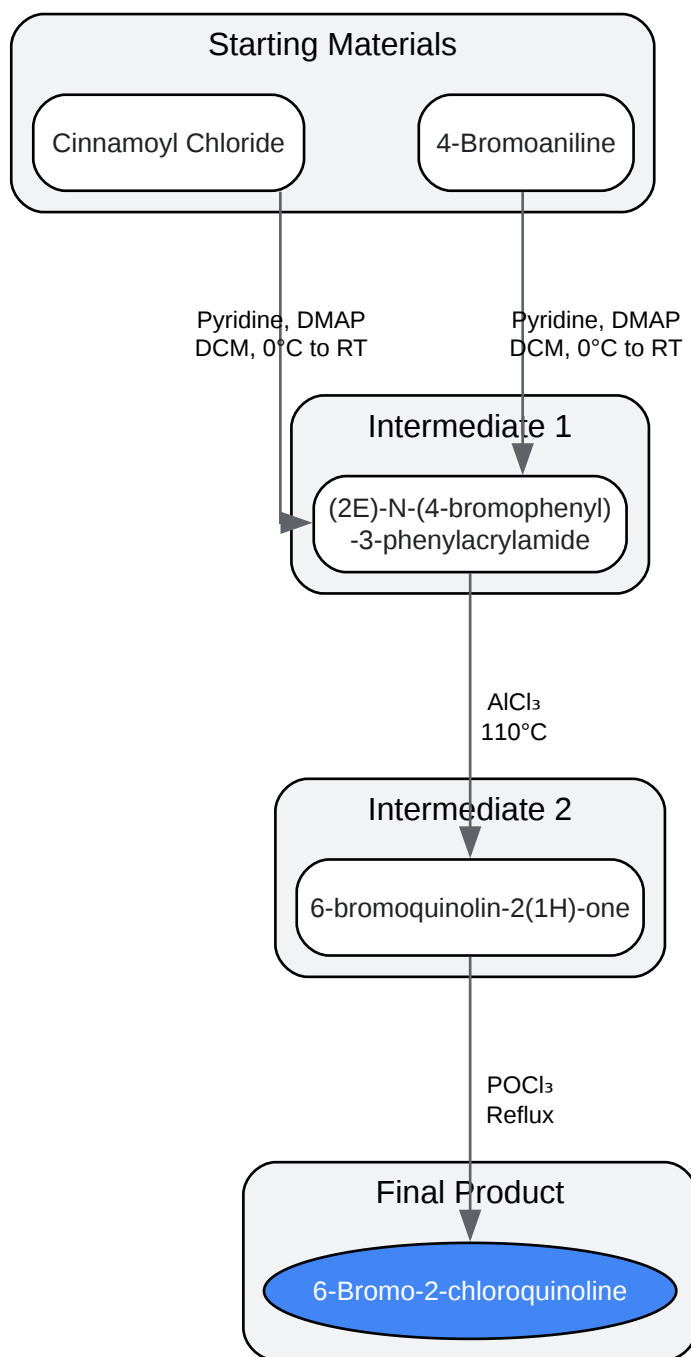
## Melting Point Determination

The melting point of the final, recrystallized product is determined using a standard melting point apparatus. The observed melting point for the purified compound is 157-158°C.[\[4\]](#)

## Synthetic Pathway Visualization

The logical flow of the synthesis of **6-Bromo-2-chloroquinoline** is depicted below. This diagram illustrates the progression from starting materials through key intermediates to the final

product.



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